

Albafuran A discovery and isolation from *Morus alba*

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Compound Focus: Albafuran A

CAS No.: 84323-14-8

Cat. No.: S623387

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Discovery and Basic Chemical Properties

The table below summarizes the core information available on **Albafuran A**:

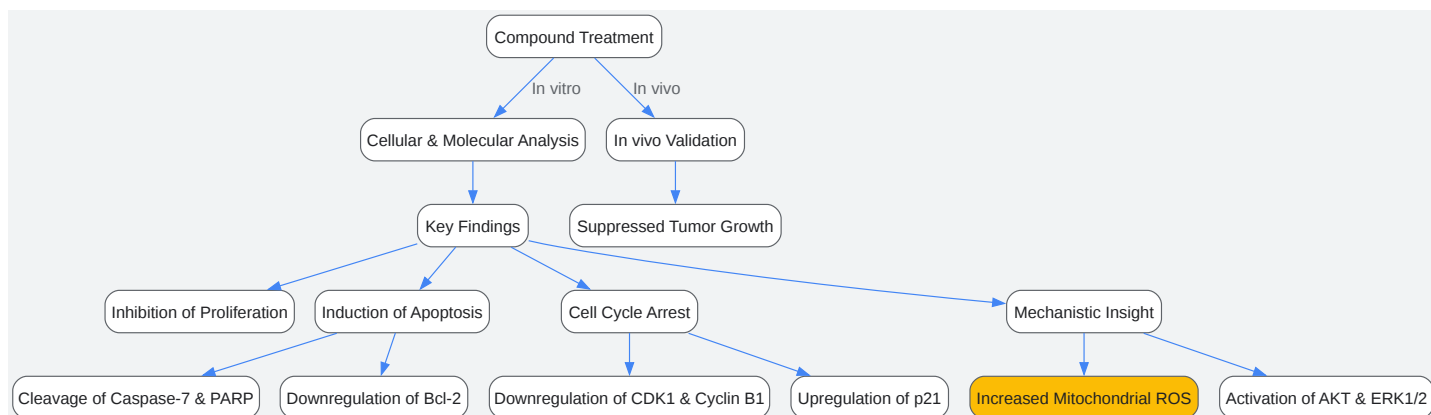
Property	Description
Source of Isolation	Bark of <i>Morus nigra</i> (Black Mulberry) [1]
Year Reported	2008 [1]
Chemical Class	2-Arylbenzofuran (a benzofuran derivative) [2] [1]
IUPAC Name	4-[(2E)-3,7-dimethylocta-2,6-dienyl]-5-(6-hydroxy-1-benzofuran-2-yl)benzene-1,3-diol [3]
CAS Registry Number	84323-14-8 [3]
Molecular Formula	C ₂₄ H ₂₆ O ₄ [3]
Molecular Weight	378.46100 [3]

Albafuran A was identified as one of three known compounds isolated alongside new discoveries from the barks of *Morus nigra* [1]. Its structure is characterized by a **2-arylbenzofuran** skeleton, a common framework for compounds found in *Morus* species [2] [1].

Synthesis and Related Compounds

While a direct synthesis protocol for **Albafuran A** is not detailed in the search results, a related compound, **Albafuran B**, has been successfully synthesized. The total synthesis of Albafuran B was achieved in four steps with a 19.3% overall yield, using a one-pot Corey-Fuchs reaction and Suzuki coupling as key reactions [2]. This methodology was also applied to synthesize analogs such as moracin C and 4'-farnesyl-moracin M [2].

Compounds with the 2-arylbenzofuran structure, like Albanol B (another arylbenzofuran from mulberries), have shown promising **anti-cancer activity**. For example, Albanol B inhibits proliferation and induces apoptosis and cell cycle arrest in human lung cancer cells [4]. The following diagram illustrates the general experimental workflow used to study the anti-cancer mechanism of such compounds.



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Experimental workflow for studying anti-cancer mechanisms of arylbenzofuran compounds like Albanol B.
[4]

Research Context and Future Directions

The genus *Morus* is a rich source of bioactive benzofuran derivatives. *Morus alba* (white mulberry) contains various compounds with demonstrated **anti-inflammatory**, **anti-oxidant**, and **anti-cancer** properties, though these are attributed to other specific molecules like oxyresveratrol and morusin [5] [6]. This context is important for understanding the potential to discover or synthesize **Albafuran A** from *Morus alba*.

Future research on **Albafuran A** could focus on:

- **Developing efficient synthetic routes** similar to that of Albafuran B [2].

- **Comprehensive biological screening** to establish its pharmacological profile, inspired by the activities of its structural relatives [4].
- **Exploration of natural sources**, including a more extensive phytochemical investigation of *Morus alba* to determine if it also produces **Albafuran A**.

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References

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